

# Isononyl Alcohol: Purity Specifications & Challenges

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Isononyl alcohol

CAS No.: 2430-22-0

Cat. No.: S602932

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**Isononyl alcohol** (INA) is a branched-chain fatty alcohol (C<sub>9</sub>H<sub>20</sub>O) valued for its stability, low volatility, and solvency power [1] [2]. For research and development, maintaining its purity is critical for reproducible results, especially in sensitive applications like pharmaceuticals and personal care.

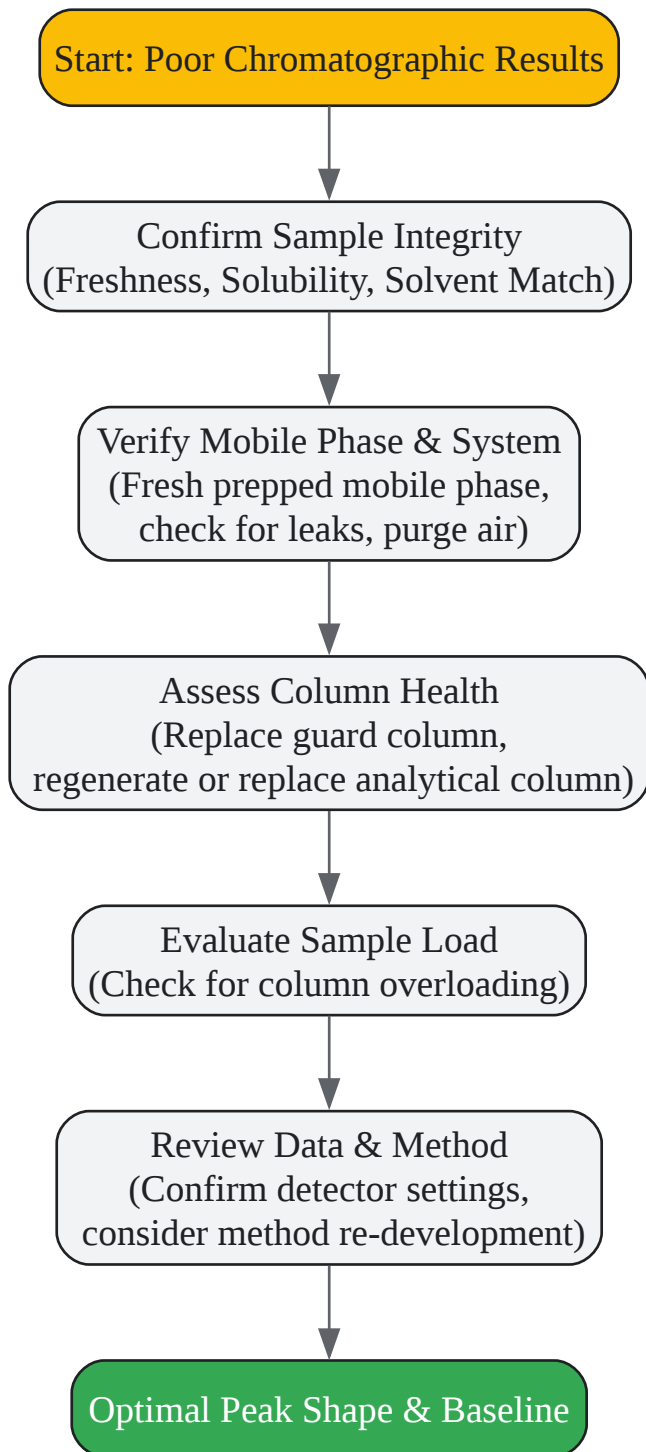
The table below summarizes the core chemical properties and common purity challenges associated with INA.

Aspect	Details & Common Challenges
<b>Chemical Profile</b>   <b>Formula:</b> C <sub>9</sub> H <sub>20</sub> O <b>Molecular Weight:</b> 144.58 g/mol [3] <b>CAS Registry Number:</b> 27458-94-2 [3]     <b>Key Physical Properties</b>   <b>Boiling Point:</b> ~208.5 °C [3] <b>Log Kow (calculated):</b> 3.22 [3] <b>Vapor Pressure (calculated):</b> 0.0198 mm Hg @ 25°C [3] <b>Water Solubility (calculated):</b> 459.7 mg/L @ 25°C [3]     <b>Common Purity Challenges</b>   <b>1. Isomeric Composition:</b> INA is a mixture of isomers (e.g., 7-methyloctan-1-ol) [3]. The specific isomeric mix can vary by production process and supplier, potentially affecting performance and downstream reactions. <b>2. Impurities from Production:</b> The common hydroformylation process of octene feedstocks can introduce byproducts or catalyst residues [1]. <b>3. Differentiation by Grade:</b> The market offers both <b>technical grade</b> for industrial uses (e.g., plasticizers) and <b>high-purity grade</b> for sensitive sectors like personal care and pharmaceuticals [1]. Using the incorrect grade is a common source of experimental inconsistency.	

## Troubleshooting Purity Analysis with Liquid Chromatography

Liquid Chromatography (LC) is a standard technique for assessing chemical purity. The following workflow and table address common problems that can arise during the analysis of INA.

The diagram below outlines a logical approach to troubleshooting purity issues in your chromatographic analysis.



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The table below details specific symptoms, their likely causes, and corrective actions based on general LC troubleshooting principles [4].

Symptom	Potential Cause	Corrective Action
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| **Peak Tailing** | - Column degradation/contamination

- Silanol activity
- Sample interacting with system | - Flush or replace analytical column; change guard column [4]
- Add buffer (e.g., Ammonium Formate/Acetate) to mobile phase [4]
- Ensure sample is soluble and compatible with mobile phase [4] | | **Peak Fronting** | - Solvent mismatch
- Column degradation | - Dilute sample in a solvent that matches initial mobile phase composition [4]
- Flush or replace column [4] | | **Peak Splitting** | - Severe solvent mismatch
- Sample precipitation | - Dilute sample in a solvent that matches initial mobile phase composition [4]
- Ensure full sample solubility [4] | | **Broad Peaks** | - Low column temperature
- Excessive system volume
- Low flow rate | - Increase column temperature [4]
- Use shorter, narrower internal diameter tubing [4]
- Check and adjust pump flow rate [4] | | **Erratic/Noisy Baseline** | - Air bubbles in detector
- Leak in system
- Failing UV lamp | - Purge the system thoroughly [4]
- Check and tighten all fittings [4]
- Replace UV lamp if necessary [4] | | **Loss of Sensitivity** | - Sample adsorption
- Incorrect injection volume
- Detector issues | - Condition system with sample injections to block active sites [4]
- Verify autosampler programming and for leaks [4]
- Check detector settings and lamp life [4] |

## Sourcing & Handling for High-Purity Applications

- **Supplier Qualification:** Procure INA from reputable chemical suppliers (e.g., BASF, Dow, Eastman Chemical) [1] [2]. Always specify the required **grade** (High Purity vs. Technical) for your application [1].
- **Documentation:** Request detailed Certificate of Analysis (CoA) from the supplier, which should include specifications for purity, water content, and identity (e.g., FTIR spectrum).
- **Storage and Handling:** Store in a cool, dry place in a tightly sealed original container, preferably made of high-density polyethylene (HDPE) or glass. Airtight seals prevent contamination and absorption of moisture [5].

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## References

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To cite this document: Smolecule. [Isononyl Alcohol: Purity Specifications & Challenges]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b602932#isononyl-alcohol-purity-challenges>]

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